

Toxicological data and safety information for Acid Red 97

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Compound of Interest

Compound Name: Acid Red 97

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Acid Red 97: A Toxicological and Safety Assessment

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Red 97 (CAS No. 10169-02-5), a benzidine-based azo dye, finds application in various industries, including textiles and leather.^[1] As with many azo dyes, understanding its toxicological profile and safety is crucial for risk assessment and the development of safe handling and disposal protocols. This technical guide provides a comprehensive overview of the available toxicological data and safety information for **Acid Red 97**, with a focus on quantitative data, experimental methodologies, and logical frameworks for toxicological evaluation.

Toxicological Data Summary

The toxicological profile of **Acid Red 97** is characterized by concerns regarding skin, eye, and respiratory irritation, as well as conflicting evidence on its genotoxic potential. Quantitative data on acute toxicity is limited, with most safety data sheets reporting it as "not available".^[2]

Acute Toxicity

Data on acute oral, dermal, and inhalation toxicity are largely unavailable in the reviewed literature. Safety Data Sheets consistently state "Not available" for LD50 (oral, dermal) and LC50 (inhalation) values.[\[2\]](#)

Irritation and Sensitization

Acid Red 97 is classified as a skin and eye irritant.[\[2\]](#) It may also cause respiratory irritation.[\[2\]](#)

Table 1: Irritation Data

Endpoint	Species	Result	Classification	Citation
Skin Irritation	Not Specified	Causes skin irritation, characterized by itching, scaling, reddening, or blistering.	Category 2	[2]
Eye Irritation	Not Specified	Causes serious eye irritation, characterized by redness, watering, and itching.	Category 2A	[2]
Respiratory Irritation	Not Specified	May cause respiratory irritation.	Category 3	[2]

No quantitative data from standardized tests (e.g., Draize test) were available in the reviewed literature.

Genotoxicity

The genotoxicity of **Acid Red 97** presents a mixed picture. Some in vitro studies have indicated mutagenic potential, particularly under conditions of reductive metabolism, while others have not.[\[3\]](#)

Table 2: Genotoxicity Data

Assay	Test System	Metabolic Activation	Result	Citation
In vitro Mutagenicity	Salmonella typhimurium (strains TA98 and TA100)	With reductive conditions and metabolic activation	Mutagenic	[3]
In vitro Mutagenicity	Not Specified	Not Specified	Not mutagenic	[3]

Carcinogenicity

There is insufficient data to classify the carcinogenicity of **Acid Red 97**. It is not listed as a carcinogen by IARC, NTP, or OSHA in some sources, while another indicates it as a known carcinogen under NTP.[\[2\]](#) This discrepancy highlights the need for further investigation.

Aquatic Toxicity

Studies have been conducted on the effects of **Acid Red 97** on aquatic organisms, specifically fish and frogs.

Table 3: Aquatic Toxicity Data

Test Organism	Endpoint	Concentration/Result	Exposure Duration	Citation
Catla catla (Fish)	LC50	85 mg/L	Not Specified	[4]
Silurana tropicalis (Western Clawed Frog)	Lethality	Not lethal to embryos at concentrations up to 1,000 ppm in sediment.	Not Specified	[5] [6]

Experimental Protocols

Detailed experimental protocols for all cited studies were not available. However, the general methodologies for the key aquatic toxicity studies can be summarized as follows:

Fish Acute Toxicity Test (Catla catla)

The study aimed to evaluate the chronic toxicity of **Acid Red 97** on the freshwater fish Catla catla.[4] While a specific LC50 value of 85 mg/L is provided, the methodology for its determination is not detailed in the available abstract.[4] The study proceeded to investigate sublethal concentrations (1/100th and 1/50th of the LC50) to observe haematological and histopathological alterations over 10, 20, and 30 days.[4]

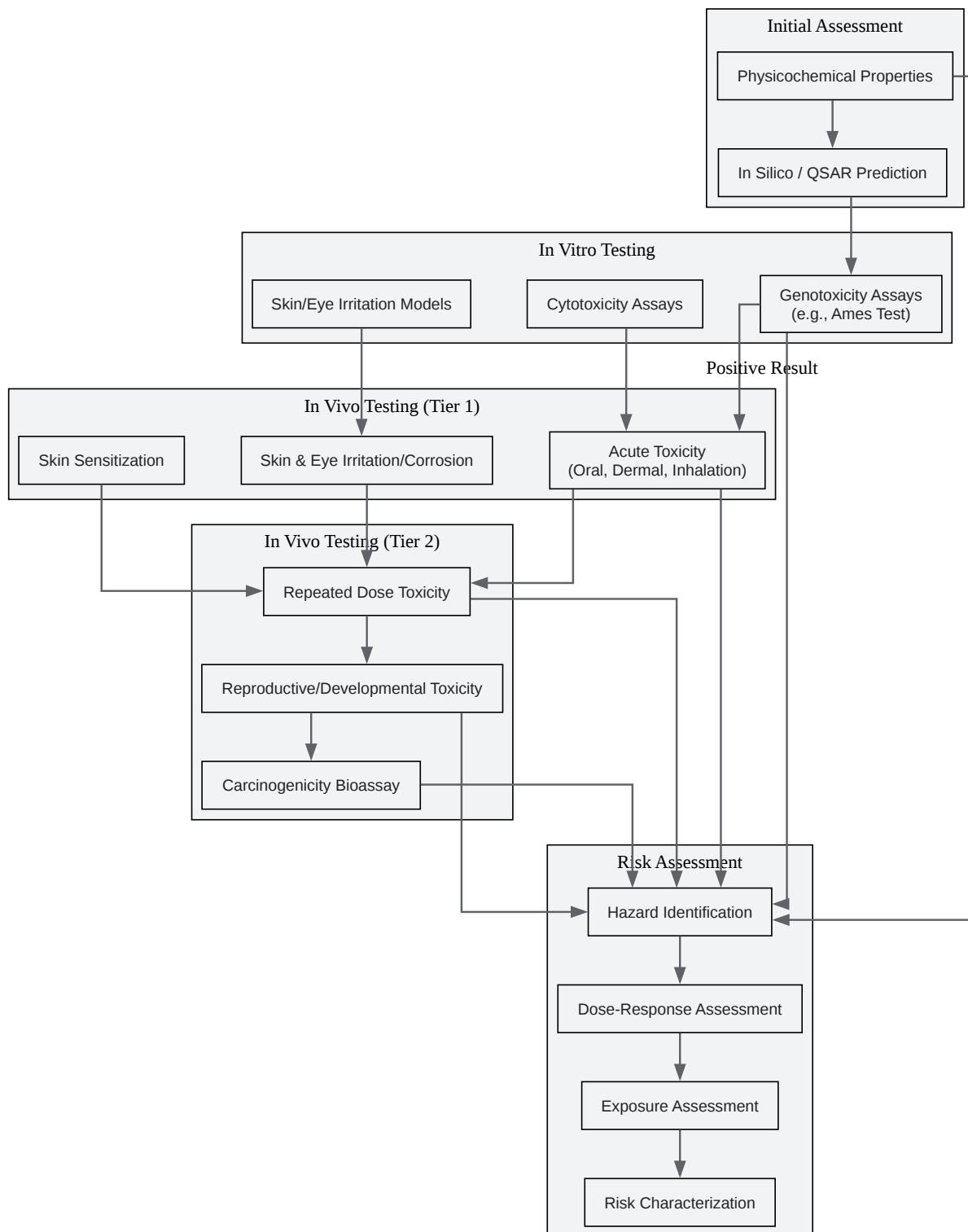
Frog Embryo Teratogenesis Assay (Silurana tropicalis)

This study investigated the toxicity and endocrine-disrupting properties of **Acid Red 97** in the Western Clawed Frog, *Silurana tropicalis*.[5][6] Due to the compound's predicted sorption to sediment, the exposures were conducted using a geometric range of concentrations (0, 1, 10, 100, and 1,000 ppm) in sediment.[5][6] The primary endpoint was lethality to the embryos.[5][6]

Logical Frameworks and Workflows

General Toxicological Assessment Workflow

The assessment of a chemical's toxicity typically follows a structured workflow to ensure all potential hazards are evaluated.



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Caption: A generalized workflow for the toxicological assessment of a chemical substance.

Safety Information

Hazard Statements

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[2\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[2\]](#)

Conclusion

The available data indicates that **Acid Red 97** should be handled with care due to its irritant properties. There is a significant lack of quantitative data for acute toxicity and carcinogenicity, and the conflicting results for genotoxicity warrant further investigation. The aquatic toxicity data suggests a moderate hazard to fish. Researchers and professionals working with **Acid Red 97** should adhere to the recommended safety precautions to minimize exposure and potential health risks. Further comprehensive studies are needed to fill the existing data gaps and provide a more complete toxicological profile for this compound.

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